

## Biotin-16-UTP: A Comprehensive Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Biotin-16-UTP**, a crucial reagent for non-radioactive nucleic acid labeling. It covers its core molecular properties, a detailed experimental protocol for its primary application, and a visual representation of the experimental workflow.

### **Core Molecular Data**

**Biotin-16-UTP** is a uridine triphosphate analog that contains a biotin molecule attached via a 16-atom spacer arm. This modification allows for its incorporation into RNA transcripts by various RNA polymerases. The molecule is available in two common forms: a free acid and a tetralithium salt, each with a distinct molecular formula and weight.

Property	Biotin-16-UTP (Free Acid)	Biotin-16-UTP (Tetralithium Salt)
Molecular Formula	C32H52N7O19P3S[1][2][3]	C32H48N7O19P3SLi4[4][5][6]
Molecular Weight	963.78 g/mol [1][3]	987.5 g/mol [4][5][6]

# Experimental Protocol: Non-Radioactive RNA Labeling via In Vitro Transcription



The primary application of **Biotin-16-UTP** is the generation of biotin-labeled RNA probes for various molecular biology techniques, such as in situ hybridization and Northern blotting.[1][3] This is achieved through in vitro transcription, where **Biotin-16-UTP** is incorporated into the nascent RNA strand by an RNA polymerase.

#### Materials:

- Linearized template DNA containing the target sequence downstream of a T7, SP6, or T3 promoter
- Biotin-16-UTP solution (10 mM)
- ATP, CTP, GTP solutions (10 mM each)
- UTP solution (10 mM)
- 10x Transcription Buffer
- T7, SP6, or T3 RNA Polymerase
- RNase Inhibitor
- Nuclease-free water
- (Optional) DNase I, RNase-free
- (Optional) EDTA (0.5 M)

#### Procedure:

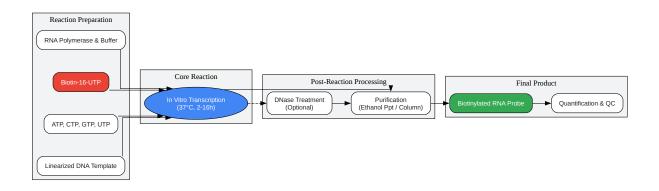
- Reaction Setup: On ice, combine the following reagents in a nuclease-free microcentrifuge tube in the specified order:
  - Nuclease-free water (to final volume)
  - 10x Transcription Buffer
  - ATP, CTP, GTP (to a final concentration of 1 mM each)



- UTP and Biotin-16-UTP (The ratio can be optimized, a common starting point is a 2:1 or 3:1 ratio of UTP to Biotin-16-UTP)[1]
- Linearized template DNA (0.5-1 μg)
- RNase Inhibitor
- RNA Polymerase (e.g., T7 RNA Polymerase)
- Incubation: Mix the components gently by pipetting and centrifuge briefly to collect the
  reaction mixture at the bottom of the tube. Incubate the reaction at 37°C for 2 hours. For
  shorter transcripts (<300 nucleotides), the incubation time can be extended to 4-16 hours.[1]</li>
- (Optional) Template Removal: To remove the DNA template, add DNase I (RNase-free) and incubate at 37°C for 15 minutes.
- Reaction Termination: Stop the reaction by adding EDTA to a final concentration of 20-25 mM.
- Probe Purification: The labeled RNA probe can be purified using standard methods such as ethanol precipitation or spin column chromatography to remove unincorporated nucleotides, enzymes, and salts.
- Quantification and Storage: The concentration and labeling efficiency of the biotinylated RNA probe can be determined by spectrophotometry or dot blot analysis. Store the purified probe at -20°C or -80°C.

## **Experimental Workflow Diagram**





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Caption: Workflow for non-radioactive RNA labeling using Biotin-16-UTP.

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